

aTAG 2139-NEG Technical Support Center

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Compound of Interest

Compound Name: aTAG 2139-NEG

Cat. No.: B15587432

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This technical support center provides troubleshooting guidance and frequently asked questions regarding solubility issues with **aTAG 2139-NEG**. Our aim is to assist researchers, scientists, and drug development professionals in effectively utilizing this compound in their experiments.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: I am having trouble dissolving aTAG 2139-NEG. What is the recommended solvent?

A1: The recommended solvent for **aTAG 2139-NEG** is Dimethyl Sulfoxide (DMSO). It is soluble in DMSO up to a maximum concentration of 100 mM. For optimal results, ensure you are using high-purity, anhydrous DMSO.

Q2: My aTAG 2139-NEG is not dissolving completely in DMSO, even at lower concentrations. What could be the issue?

A2: If you are experiencing incomplete dissolution, consider the following troubleshooting steps:

- Vortexing and Sonication: Ensure the solution is thoroughly mixed. Vortex the solution for several minutes. If crystals persist, brief sonication in a water bath can aid dissolution.
- Warming: Gently warm the solution to 37°C. This can help increase the solubility of the compound. Do not overheat, as it may risk degradation.



- Solvent Quality: The presence of water in DMSO can significantly reduce the solubility of many organic compounds. Use fresh, anhydrous DMSO (<0.05% water).
- Compound Purity: Verify the purity of your aTAG 2139-NEG from the Certificate of Analysis (CoA) provided with your batch.

Q3: Can I use other solvents like PBS, ethanol, or water to dissolve aTAG 2139-NEG?

A3: It is not recommended to use aqueous buffers like PBS, ethanol, or water as the primary solvent for **aTAG 2139-NEG**. This compound is a hydrophobic molecule and is expected to have very low solubility in aqueous solutions. For cell-based assays, it is standard practice to first prepare a concentrated stock solution in DMSO and then dilute this stock into your aqueous cell culture medium. The final concentration of DMSO in the medium should be kept low (typically <0.5%) to avoid solvent-induced cytotoxicity.

Q4: How should I prepare a stock solution of aTAG 2139-NEG?

A4: To prepare a stock solution, follow the detailed protocol below. The molecular weight of **aTAG 2139-NEG** is 796.84 g/mol .

Data Presentation: Solubility and Stock Solution Preparation

aTAG 2139-NEG Solubility Data

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)
DMSO	100	79.68

Table 1: Solubility of aTAG 2139-NEG in DMSO.

Stock Solution Preparation Volumes for aTAG 2139-NEG (MW: 796.84)



Desired Concentration	Volume of DMSO to add to 1 mg	Volume of DMSO to add to 5 mg
1 mM	1.255 mL	6.275 mL
5 mM	251 μL	1.255 mL
10 mM	125.5 μL	627.5 μL
50 mM	25.1 μL	125.5 μL
100 mM	12.55 μL	62.75 μL

Table 2: Recommended volumes of DMSO for preparing stock solutions of aTAG 2139-NEG.

Experimental Protocols

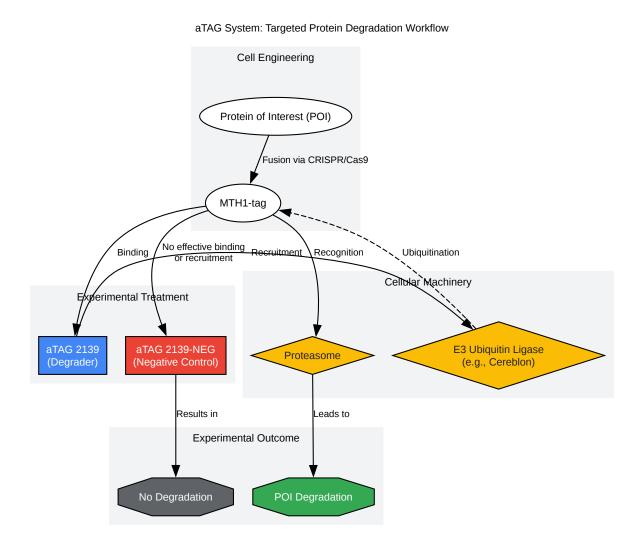
Protocol for Preparing a 10 mM Stock Solution of aTAG 2139-NEG

- Weigh the Compound: Accurately weigh out your desired amount of aTAG 2139-NEG. For example, 1 mg.
- Add Solvent: To the vial containing 1 mg of aTAG 2139-NEG, add 125.5 μL of anhydrous DMSO.
- Dissolve: Cap the vial tightly and vortex thoroughly for 2-3 minutes until the solid is completely dissolved. If necessary, sonicate for 5 minutes in a room temperature water bath.
- Storage: Store the stock solution at -20°C as recommended. When required for an
 experiment, thaw the stock solution and dilute it to the final working concentration in your cell
 culture medium or assay buffer.

Visualization of the aTAG System

aTAG 2139-NEG serves as a negative control for aTAG 2139, which is a component of the aTAG degradation platform.[1] This system is designed for targeted protein degradation. The following diagram illustrates the general mechanism of action of the aTAG system.





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Caption: Workflow of the aTAG protein degradation system and the role of aTAG 2139-NEG.

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References

- 1. TAG Degradation Platform | PROTAC® Degraders & Targeted Protein Degradation | Tocris Bioscience [tocris.com]
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 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15587432#solubility-issues-with-atag-2139-neg]

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